

# A Technical Guide to 1-Butyl-2-methylindole: Properties, Synthesis, and Analysis

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## Compound of Interest

Compound Name: **1-Butyl-2-methylindole**

Cat. No.: **B1274270**

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## Introduction

**1-Butyl-2-methylindole** is an alkylated indole derivative that serves as a versatile building block in organic synthesis and various industrial applications. Its unique structure, featuring a butyl group at the nitrogen (N-1) position and a methyl group at the C-2 position of the indole ring, imparts specific physicochemical properties that make it a valuable intermediate. This compound is utilized in the development of pharmaceuticals, particularly in targeting neurological disorders, as well as in the creation of advanced materials like polymers and coatings.<sup>[1]</sup> Furthermore, it finds application as a fragrance ingredient and in the formulation of agrochemicals.<sup>[1]</sup> This guide provides a comprehensive overview of the core physical and chemical properties of **1-Butyl-2-methylindole**, detailed experimental protocols for its synthesis and analysis, and logical diagrams to illustrate its structure and preparation workflow.

## Physical and Chemical Properties

**1-Butyl-2-methylindole** is typically a light yellow, oil-like liquid under standard conditions.<sup>[1][2]</sup> The presence of the non-polar butyl chain and the aromatic indole core dictates its solubility, rendering it generally insoluble in water but soluble in common organic solvents like ethanol and ether, a characteristic shared with similar alkylated indoles.<sup>[3]</sup>

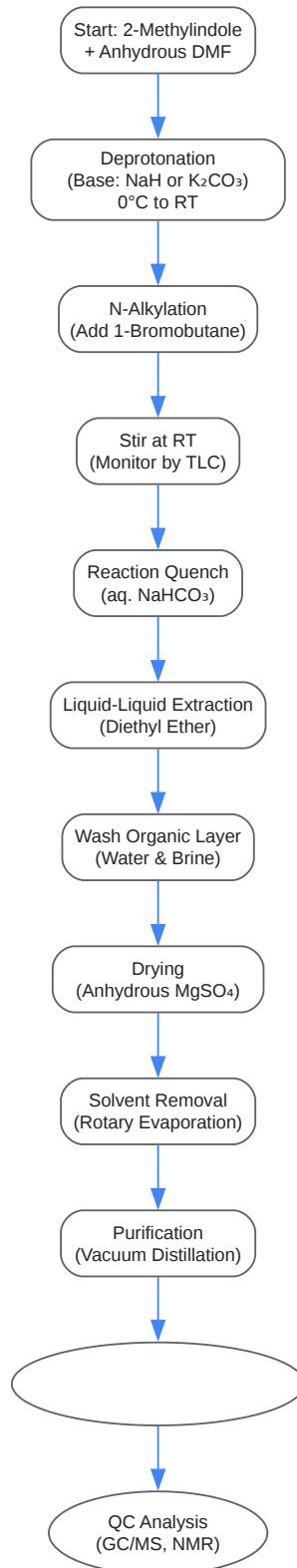
## Table of Physical Properties

Property	Value	Source(s)
CAS Number	42951-35-9	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>13</sub> H <sub>17</sub> N	<a href="#">[1]</a>
Molecular Weight	187.28 g/mol	<a href="#">[1]</a>
Appearance	Light yellow liquid / Oil-like liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	127-133 °C at 5 mmHg 306.3 °C at 760 mmHg	<a href="#">[1]</a> <a href="#">[2]</a>
Density	0.96 g/cm <sup>3</sup>	<a href="#">[2]</a>
Flash Point	139.1 °C	<a href="#">[2]</a>
Purity	≥ 98% (by GC)	<a href="#">[1]</a>
Storage Conditions	Store at 0-8 °C	<a href="#">[1]</a>

## Chemical Structure and Spectroscopic Data

The structure of **1-Butyl-2-methylindole** consists of a bicyclic indole core, which is an aromatic heterocycle containing a benzene ring fused to a pyrrole ring. A methyl group is attached at the second position (C2) of the indole ring, and a butyl group is attached to the nitrogen atom (N1).

## Synthesis Workflow for 1-Butyl-2-methylindole

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## References

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